

Determining the Molecular Weight of Bis(2-hydroxyethyl)dimerate: A Technical Guide

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Compound of Interest

Compound Name: *Bis(2-hydroxyethyl)dimerate*

Cat. No.: *B1165896*

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For Researchers, Scientists, and Drug Development Professionals

The determination of the molecular weight of "**Bis(2-hydroxyethyl)dimerate**" (CAS Number: 68855-78-7) presents a unique challenge due to ambiguity in its precise chemical identity. The literature and commercial sources describe this substance in two distinct forms: as a well-defined monomer, di-HEMA dimethacrylate, and as a polymeric material, Poly(dimer acid-co-ethylene glycol), hydrogenated. This guide provides a comprehensive overview of the methodologies for determining the molecular weight of both interpretations of "**Bis(2-hydroxyethyl)dimerate**," equipping researchers with the necessary protocols and data interpretation frameworks.

Section 1: The Monomeric Interpretation - Di-HEMA Dimethacrylate

One interpretation of "**Bis(2-hydroxyethyl)dimerate**" identifies it as di-HEMA dimethacrylate, a specific monomer with the chemical formula C₁₆H₂₆O₆ and a theoretical molecular weight of 414.48 g/mol. This compound is a dimethacrylate ester commonly used in the formulation of dental composites and other polymeric materials.

Physicochemical Data

Property	Value	Source
Chemical Formula	C16H26O6	N/A
Theoretical Molecular Weight	414.48 g/mol	N/A
CAS Number	68855-78-7	N/A
Appearance	Colorless, viscous liquid	N/A
Solubility	Soluble in ethanol and acetone; slightly soluble in water	N/A

Experimental Protocols for Molecular Weight Determination

For a discrete molecule like di-HEMA dimethacrylate, mass spectrometry is the most direct and accurate method for determining its molecular weight.

Principle: Mass spectrometry measures the mass-to-charge ratio (m/z) of ionized molecules.

For a singly charged molecular ion, the m/z value directly corresponds to the molecular weight.

Experimental Workflow:



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Caption: Workflow for Molecular Weight Determination by Mass Spectrometry.

Detailed Methodology:

- Sample Preparation:

- Accurately weigh a small amount of the **Bis(2-hydroxyethyl)dimerate** sample.
- Dissolve the sample in a high-purity solvent such as methanol or acetonitrile to create a stock solution.
- Perform serial dilutions to achieve a final concentration suitable for the mass spectrometer, typically in the range of 1-10 µg/mL.

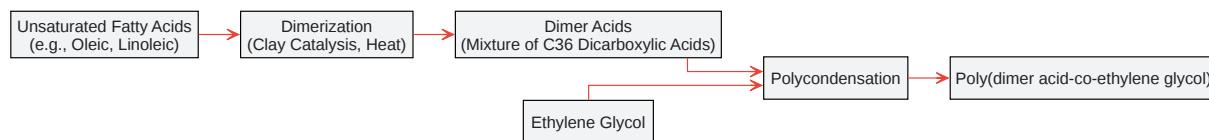
- Instrumentation and Analysis:
 - Utilize a high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument.
 - Employ a soft ionization technique like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) to minimize fragmentation and preserve the molecular ion.
 - Introduce the sample solution into the mass spectrometer via direct infusion or coupled with a liquid chromatography system.
 - Acquire the mass spectrum over an appropriate m/z range.
- Data Interpretation:
 - Identify the peak corresponding to the molecular ion. In ESI, this is often observed as protonated ($[M+H]^+$) or sodiated ($[M+Na]^+$) adducts.
 - For di-HEMA dimethacrylate (MW = 414.48), the expected m/z values would be approximately 415.49 for $[M+H]^+$ and 437.47 for $[M+Na]^+$.
 - The high resolution of the instrument allows for the determination of the exact mass, which can be used to confirm the elemental composition.

Section 2: The Polymeric Interpretation - Poly(dimer acid-co-ethylene glycol)

The alternative and more complex interpretation of "**Bis(2-hydroxyethyl)dimerate**" is as a polyester, specifically Poly(dimer acid-co-ethylene glycol), hydrogenated. This substance is synthesized from dimer acids, which are themselves a complex mixture of dicarboxylic acids produced from the dimerization of fatty acids. Consequently, this polymer does not have a single molecular weight but rather a molecular weight distribution.

Understanding Dimer Acids

Dimer acids are primarily composed of C36 dicarboxylic acids, but the exact structure can vary, leading to a distribution of molecular weights in the resulting polymer. The synthesis involves the esterification of these dimer acids with ethylene glycol.



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Caption: Synthesis Pathway of Poly(dimer acid-co-ethylene glycol).

Experimental Protocols for Polymer Molecular Weight Determination

For polymeric materials, the molecular weight is expressed as an average, with the most common being the number-average molecular weight (M_n), weight-average molecular weight (M_w), and the polydispersity index ($PDI = M_w/M_n$).

Principle: GPC separates molecules based on their hydrodynamic volume in solution. Larger molecules elute from the chromatography column faster than smaller molecules. By calibrating the column with standards of known molecular weight, the molecular weight distribution of an unknown polymer can be determined.

Experimental Workflow:



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Caption: Workflow for Polymer Molecular Weight Determination by GPC.

Detailed Methodology:

- System Preparation:
 - Select an appropriate GPC system with a pump, injector, a set of columns with suitable pore sizes, and a detector (typically a refractive index detector, RID).
 - Choose a suitable mobile phase (eluent) in which the polymer is soluble, such as tetrahydrofuran (THF) or chloroform.
 - Equilibrate the system by running the eluent until a stable baseline is achieved.
- Calibration:
 - Prepare a series of solutions of narrow molecular weight distribution polymer standards (e.g., polystyrene) of known molecular weights.
 - Inject each standard and record its elution time.
 - Construct a calibration curve by plotting the logarithm of the molecular weight against the elution time.
- Sample Analysis:

- Prepare a dilute solution of the Poly(dimer acid-co-ethylene glycol) sample in the same eluent used for calibration.
- Filter the sample solution through a microfilter (e.g., 0.22 μm) to remove any particulate matter.
- Inject the filtered sample into the GPC system.
- Data Processing:
 - The GPC software will use the calibration curve to calculate the number-average molecular weight (M_n), weight-average molecular weight (M_w), and the polydispersity index (PDI) from the sample's chromatogram.

Principle: The viscosity of a polymer solution is related to the size and shape of the polymer molecules. By measuring the intrinsic viscosity of a polymer solution, the viscosity-average molecular weight (M_v) can be determined using the Mark-Houwink-Sakurada equation: $[\eta] = K * M_v^a$, where K and a are constants specific to the polymer-solvent-temperature system.

Experimental Protocol:

- Solution Preparation:
 - Prepare a stock solution of the polymer in a suitable solvent at a known concentration.
 - Prepare a series of dilutions from the stock solution.
- Viscosity Measurement:
 - Using a capillary viscometer (e.g., Ubbelohde viscometer) in a constant temperature bath, measure the flow time of the pure solvent (t_0) and the flow times of each of the polymer solutions (t).
- Calculations:
 - Calculate the relative viscosity ($\eta_{\text{rel}} = t/t_0$) and specific viscosity ($\eta_{\text{sp}} = \eta_{\text{rel}} - 1$) for each concentration.

- Determine the reduced viscosity ($\eta_{\text{red}} = \eta_{\text{sp}} / c$) and the inherent viscosity ($\eta_{\text{inh}} = \ln(\eta_{\text{rel}}) / c$), where c is the concentration.
- Plot both the reduced viscosity and the inherent viscosity against concentration. Extrapolate both lines to zero concentration. The common intercept on the y-axis is the intrinsic viscosity ($[\eta]$).

- Molecular Weight Determination:
 - Using the experimentally determined intrinsic viscosity and the Mark-Houwink-Sakurada constants (K and a) for the specific polymer-solvent system, calculate the viscosity-average molecular weight (M_v).

Summary of Polymer Molecular Weight Data

Parameter	Description	Typical Determination Method
Mn (Number-Average Molecular Weight)	The total weight of all the polymer molecules in a sample, divided by the total number of polymer molecules.	GPC/SEC
Mw (Weight-Average Molecular Weight)	An average molecular weight that is more sensitive to the presence of high molecular weight chains.	GPC/SEC
Mv (Viscosity-Average Molecular Weight)	The average molecular weight determined by viscometry.	Viscometry
PDI (Polydispersity Index)	A measure of the breadth of the molecular weight distribution (M_w/M_n). A value of 1 indicates a monodisperse polymer.	GPC/SEC

Conclusion

The accurate determination of the molecular weight of "**Bis(2-hydroxyethyl)dimerate**" is critically dependent on first identifying its true chemical nature. If it is the monomer di-HEMA dimethacrylate, mass spectrometry provides a precise molecular weight. If it is the polymer Poly(dimer acid-co-ethylene glycol), techniques such as GPC and viscometry are required to characterize its molecular weight distribution. Researchers and professionals in drug development must carefully consider the source and specification of their material and apply the appropriate analytical techniques detailed in this guide to obtain reliable and meaningful molecular weight data, which is essential for understanding its properties and performance in various applications.

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